

Application Notes and Protocols for Labeling Proteins with 5-Isothiocyanato-2-methylbenzofuran

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Compound of Interest

Compound Name: 5-Isothiocyanato-2-methylbenzofuran

Cat. No.: B8632789

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Introduction

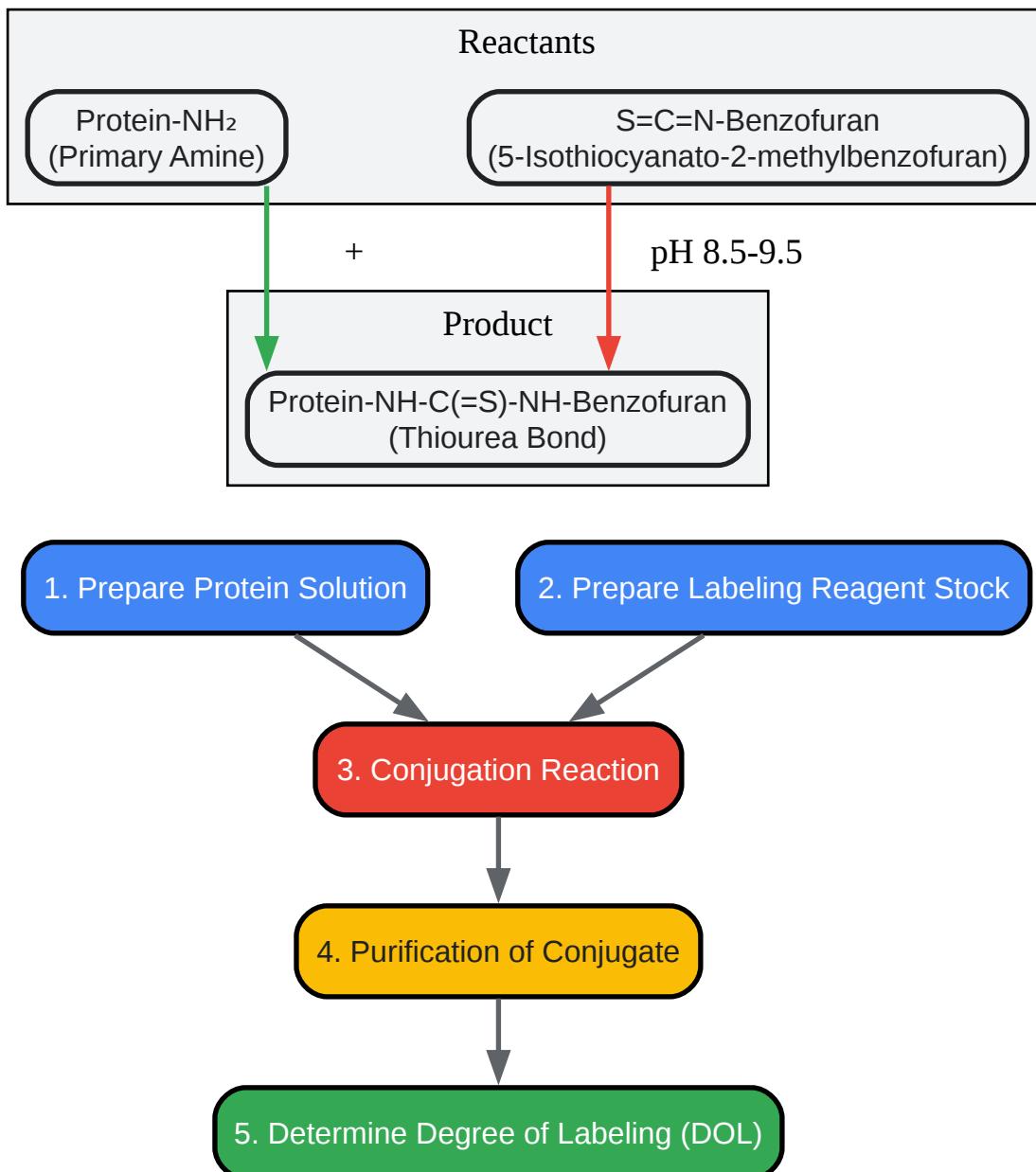
Covalent labeling of proteins with specific probes is a cornerstone technique in biological research and drug development, enabling the study of protein function, localization, and interactions.^{[1][2]} **5-Isothiocyanato-2-methylbenzofuran** is a reactive compound designed for the fluorescent labeling of proteins and other biomolecules. The isothiocyanate group (-N=C=S) readily reacts with primary amine groups, such as the N-terminus of a protein or the epsilon-amino group of lysine residues, to form a stable thiourea bond.^{[3][4][5]} This covalent conjugation allows for the sensitive detection and tracking of the target protein in various applications, including fluorescence microscopy, flow cytometry, and immunoassays.^{[6][7]}

These application notes provide a detailed protocol for the covalent labeling of proteins with **5-isothiocyanato-2-methylbenzofuran**, purification of the conjugate, and determination of the degree of labeling.

Reaction Mechanism

The labeling reaction involves the nucleophilic attack of a primary amine on the electrophilic carbon atom of the isothiocyanate group of **5-isothiocyanato-2-methylbenzofuran**. This

forms a stable thiourea linkage, covalently attaching the fluorescent benzofuran moiety to the protein. The reaction is pH-dependent, with optimal labeling typically occurring at a slightly alkaline pH (8.5-9.5) to ensure the deprotonation of the amine groups, making them more nucleophilic.[8]



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